

Application of Dioxybenzone-d3 in the Quantitative Analysis of Cosmetic Formulations

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Compound of Interest

Compound Name: Dioxybenzone-d3

Cat. No.: B12401914

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Application Note: AN-CS-2025-01

Introduction

Dioxybenzone (Benzophenone-8) is a widely used organic UV filter in sunscreen and other personal care products to provide broad-spectrum protection against the harmful effects of ultraviolet radiation.[1] Regulatory guidelines in many regions stipulate maximum allowable concentrations of UV filters in cosmetic products to ensure consumer safety.[2] Consequently, accurate and reliable quantitative analysis of Dioxybenzone in complex cosmetic matrices is crucial for quality control and regulatory compliance. Isotope dilution mass spectrometry (IDMS) is a powerful analytical technique that provides high accuracy and precision by using a stable isotope-labeled internal standard. **Dioxybenzone-d3**, a deuterated analog of Dioxybenzone, is an ideal internal standard for this purpose as it exhibits similar chemical and physical properties to the analyte but is distinguishable by its mass-to-charge ratio (m/z) in mass spectrometry.[3] This application note details a robust and sensitive method for the quantification of Dioxybenzone in a cosmetic cream formulation using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with **Dioxybenzone-d3** as an internal standard.

Principle

The method employs a solvent extraction procedure to isolate Dioxybenzone and the **Dioxybenzone-d3** internal standard from the cosmetic cream matrix. The extract is then analyzed by LC-MS/MS. The chromatographic separation is achieved on a C18 reversed-phase column, and detection is performed using a triple quadrupole mass spectrometer.

operating in Multiple Reaction Monitoring (MRM) mode. By measuring the ratio of the response of the native analyte to its isotopically labeled internal standard, matrix effects and variations in instrument response can be effectively compensated, leading to highly accurate and precise quantification.

Experimental Protocols

Materials and Reagents

- Standards: Dioxybenzone (analytical standard, $\geq 98.0\%$ purity), **Dioxybenzone-d3** (internal standard, $\geq 98.0\%$ purity)
- Solvents: Methanol (LC-MS grade), Acetonitrile (LC-MS grade), Water (LC-MS grade), Formic acid (LC-MS grade)
- Cosmetic Matrix: A commercially available sunscreen cream or a placebo cream formulation.

Standard Solution Preparation

- Dioxybenzone Stock Solution (1000 $\mu\text{g/mL}$): Accurately weigh 10 mg of Dioxybenzone and dissolve it in 10 mL of methanol.
- Dioxybenzone-d3** Internal Standard (IS) Stock Solution (100 $\mu\text{g/mL}$): Accurately weigh 1 mg of **Dioxybenzone-d3** and dissolve it in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the Dioxybenzone stock solution with methanol to achieve concentrations ranging from 1 ng/mL to 200 ng/mL.^[4] Spike each calibration standard with the **Dioxybenzone-d3** IS to a final concentration of 50 ng/mL.

Sample Preparation

- Weighing and Spiking: Accurately weigh approximately 0.1 g of the cosmetic cream sample into a 15 mL polypropylene centrifuge tube. Spike the sample with a known amount of the **Dioxybenzone-d3** internal standard solution (e.g., 50 μL of 10 $\mu\text{g/mL}$ IS solution).
- Extraction: Add 10 mL of methanol to the centrifuge tube.

- Homogenization: Vortex the mixture for 5 minutes to ensure thorough mixing and dispersion of the cream.^[5]
- Sonication: Place the tube in an ultrasonic bath for 30 minutes to facilitate the extraction of the analyte and internal standard from the matrix.
- Centrifugation: Centrifuge the sample at 10,000 rpm for 10 minutes to pellet the insoluble matrix components.
- Filtration: Carefully transfer the supernatant to a clean tube and filter it through a 0.22 µm PTFE syringe filter into an HPLC vial for LC-MS/MS analysis.

LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) system.
- Column: A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 2.5 µm particle size).
- Mobile Phase:
 - A: 0.1% Formic acid in water
 - B: 0.1% Formic acid in acetonitrile
- Gradient Elution: A suitable gradient program to separate Dioxybenzone from matrix interferences.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source operating in positive ion mode.
- Ionization Source Parameters:
 - Capillary Voltage: 2.90 kV
 - Desolvation Temperature: 200°C

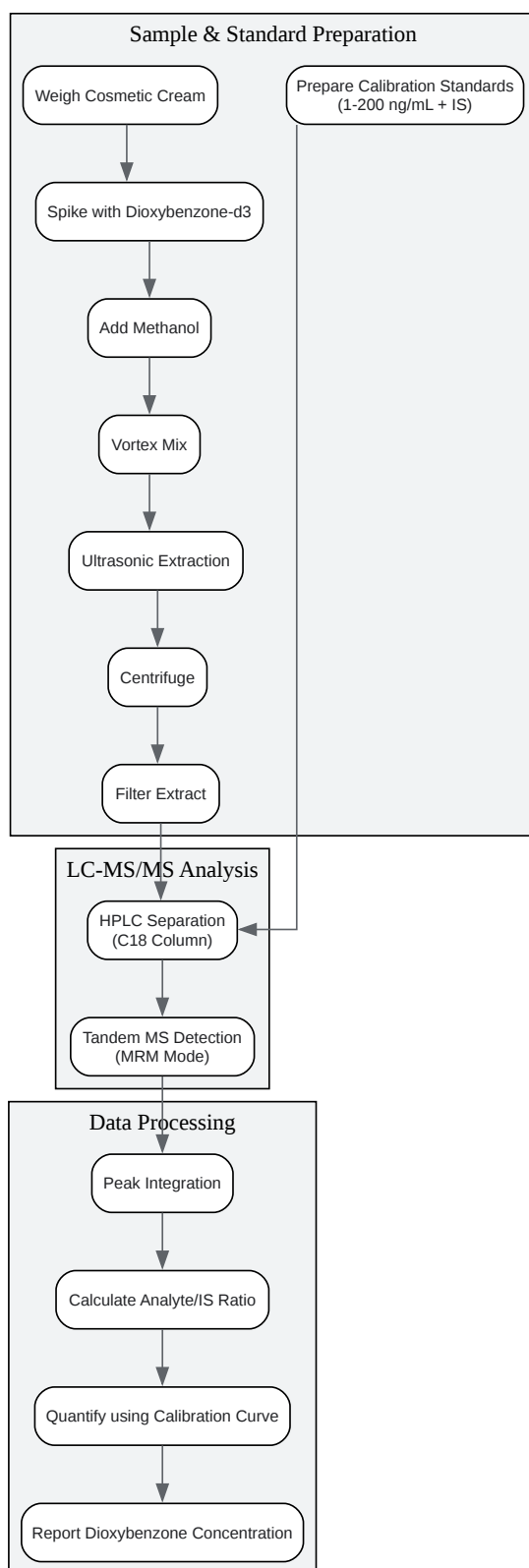
- Source Temperature: 150°C
- Desolvation Gas Flow: 600 L/h
- MRM Transitions: Optimized MRM transitions for Dioxybenzone and **Dioxybenzone-d3**.

Data Presentation

Table 1: Quantitative Data for Dioxybenzone Analysis

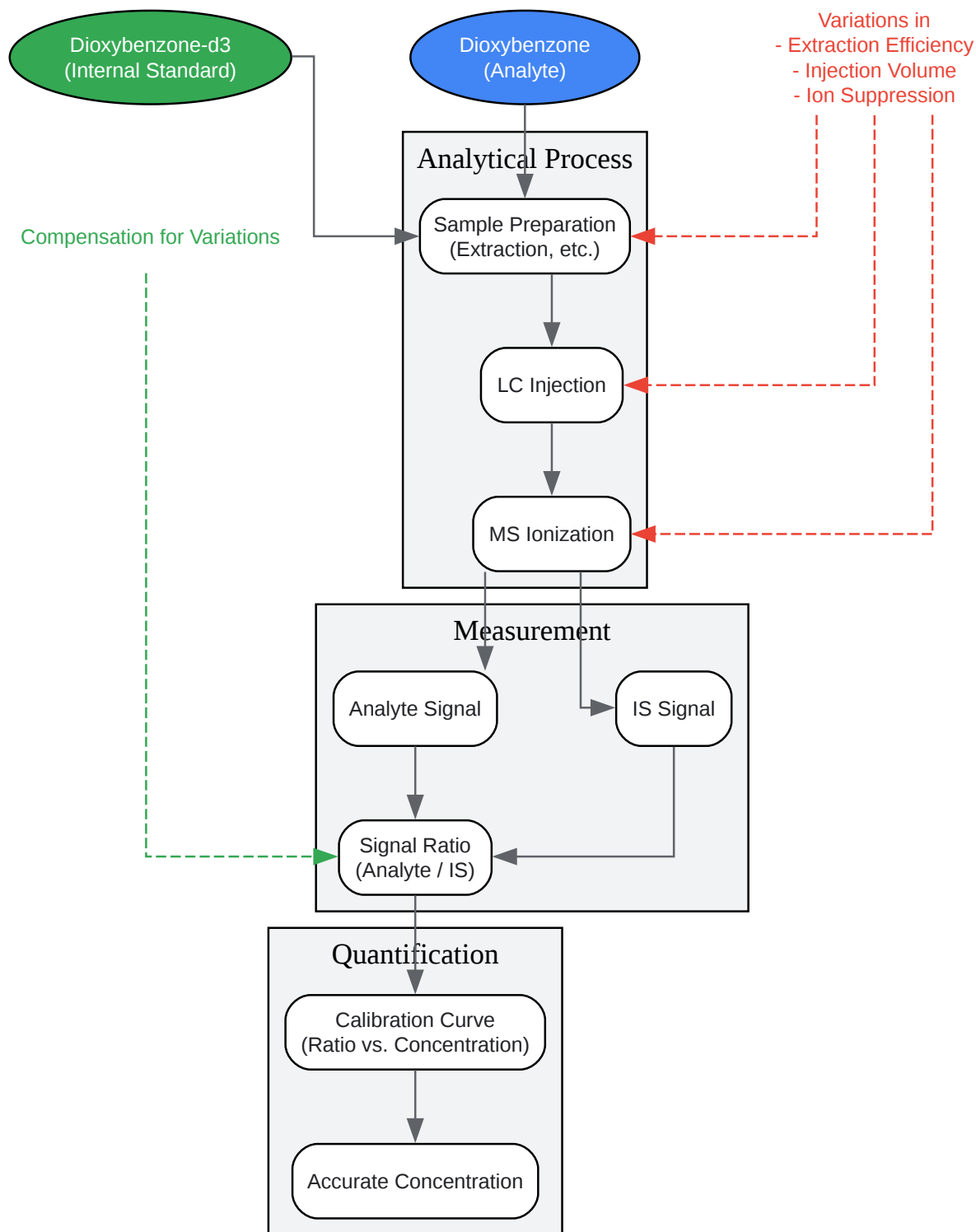
Parameter	Value
Calibration Range	1 - 200 ng/mL
Linearity (r^2)	> 0.99
Limit of Detection (LOD)	0.5 ng/mL
Limit of Quantification (LOQ)	1.5 ng/mL
Recovery (at 50 ng/mL)	95% - 105%
Precision (%RSD, n=6)	< 5%

Visualizations



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Caption: Experimental workflow for the quantification of Dioxybenzone.



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Caption: Logic of using an internal standard for accurate quantification.

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